

Application Notes and Protocols: Helium-3 Dating of Groundwater Using Tritium/Helium Ratios

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Compound of Interest

Compound Name: Helium-water

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Audience: Researchers, scientists, and professionals in hydrogeology and environmental science.

Principle of the Method

The tritium/helium-3 ($^3\text{H}/^3\text{He}$) dating method is a robust and widely applied technique for determining the age of "young" groundwater, typically water recharged within the last 70 years. [1][2] The age represents the time elapsed since the water parcel was isolated from the atmosphere, for instance, at the water table during recharge. [1][2]

The method is based on the radioactive decay of tritium (^3H), a hydrogen isotope, into its stable daughter product, helium-3 (^3He). [3][4]



Tritium has a well-defined half-life of 12.32 years. [1] By measuring the concentrations of both the parent isotope (^3H) and the daughter product, tritiogenic ^3He ($^3\text{He}_{\text{trit}}$), the time since the decay process began in the isolated groundwater can be calculated. [1][5]

A significant advantage of this method over using tritium alone is its independence from the initial tritium concentration at the time of recharge. [2][3] The simultaneous measurement of both isotopes also allows the method to correct for dilution effects caused by mixing with older, tritium-free groundwater. [6][7]

Key Quantitative Data and Parameters

The following table summarizes the essential quantitative data used in the $^3\text{H}/^3\text{He}$ dating method.

Parameter	Symbol	Value / Description	Reference
Tritium Half-Life	$t_{1/2}$	12.32 years	[1]
Tritium Decay Constant	λ	$0.05626 \text{ year}^{-1}$	Calculated from $t_{1/2}$
Applicable Age Range	-	0.5 to ~70 years	[1][8]
Tritium Unit	TU	1 TU = 1 ^3H atom per 10^{18} ^1H atoms. Equivalent to ~0.118 Bq/L.	[9]
Atmospheric $^3\text{He}/^4\text{He}$ Ratio	R_{atm}	1.384×10^{-6}	[3]
Atmospheric $^4\text{He}/\text{Ne}$ Ratio	-	0.288	[3]
Helium Solubility Isotope Effect	α	~0.983 (^3He is slightly less soluble than ^4He)	[3]
^3He Conversion Factor	-	$4.021 \times 10^{14} \text{ TU} / (\text{cm}^3 \text{ STP g}^{-1})$	[3]

Experimental Protocols

Precise and accurate $^3\text{H}/^3\text{He}$ age dating requires meticulous sample collection and sophisticated laboratory analysis.

Sampling for noble gases and tritium is challenging and requires specialized techniques to prevent contamination from the atmosphere.[1][2]

- **Well Selection and Purging:** Samples should be collected from wells with short screens at specific depths to obtain discrete water parcels.^[10] The well must be purged thoroughly to ensure the sample is representative of the aquifer water.
- **Sampling Apparatus:** A submersible pump is used to bring water to the surface through dedicated tubing. All connections must be airtight.
- **Noble Gas Sampling:**
 - Water is flowed through a specialized sampling device designed to avoid turbulence and air contact.
 - The sample is collected in a pinch-off copper tube or a specialized glass ampoule.^[11] The copper tube is clamped at both ends using hydraulic pinchers to create a perfect, gas-tight seal.
 - This procedure ensures that no atmospheric gases are introduced and no dissolved gases are lost.
- **Tritium Sampling:**
 - Tritium samples are typically collected in high-density polyethylene (HDPE) or glass bottles.
 - The bottle should be rinsed with the sample water, filled completely to the top to exclude any headspace, and sealed tightly.

Analysis is performed in a specialized laboratory equipped for low-level tritium and noble gas measurements.^[6]

- **Noble Gas Measurement (He, Ne):**
 - **Gas Extraction:** Dissolved gases are extracted from the water sample in the copper tube by releasing the water into a high-vacuum purification line.^[12]
 - **Purification:** Reactive gases (O₂, N₂, CO₂, etc.) are removed using a series of getters (e.g., SAES-707) and cold traps.

- Separation: Helium and Neon are separated from heavier noble gases (Ar, Kr, Xe) using a cryogenic trap.
- Mass Spectrometry: The purified He and Ne fractions are admitted into a high-resolution noble gas mass spectrometer to measure the concentrations of ^3He , ^4He , and ^{20}Ne .^{[6][12]} The measurement of Neon is crucial for later corrections.^{[3][4]}
- Tritium (^3H) Measurement:
 - Method 1: ^3He Ingrowth (Most Sensitive): The water from the noble gas extraction (now fully degassed) is sealed in a vacuum flask and stored for several months.^[11] During storage, ^3He accumulates from tritium decay. The newly formed ^3He is then measured by mass spectrometry, and the original tritium concentration is calculated from the amount of ^3He that has "ingrown".^{[11][13]}
 - Method 2: Liquid Scintillation Counting (LSC): For samples with higher tritium concentrations, an aliquot of the water is mixed with a scintillation cocktail.^{[14][15]} As tritium decays, it emits beta particles that cause the cocktail to fluoresce. A liquid scintillation counter detects these light flashes to determine the tritium concentration.^{[14][15][16]} For very low concentrations, the water sample may first be electrolytically enriched to increase the tritium concentration prior to LSC.^{[14][17]}

Data Calculation and Interpretation

The primary goal is to calculate the $^3\text{H}/^3\text{He}$ age (τ) using the following equation:

$$\tau = (1/\lambda) * \ln(1 + [^3\text{He_trit}] / [^3\text{H}])$$

Where:

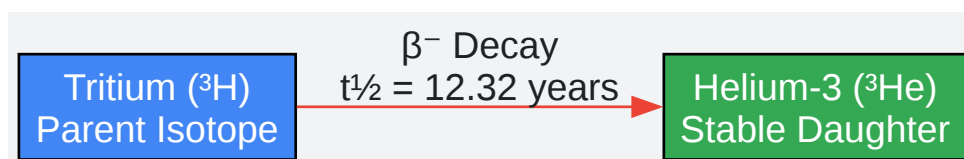
- λ is the tritium decay constant ($0.05626 \text{ year}^{-1}$).
- $[^3\text{H}]$ is the measured tritium concentration.
- $[^3\text{He_trit}]$ is the concentration of tritiogenic helium-3.

The critical step is to determine $[^3\text{He_trit}]$ by subtracting all other sources of ^3He from the total measured ^3He .^{[3][4]}

$$[{}^3\text{He}_{\text{trit}}] = [{}^3\text{He}_{\text{total}}] - [{}^3\text{He}_{\text{eq}}] - [{}^3\text{He}_{\text{excess}}] - [{}^3\text{He}_{\text{terr}}]$$

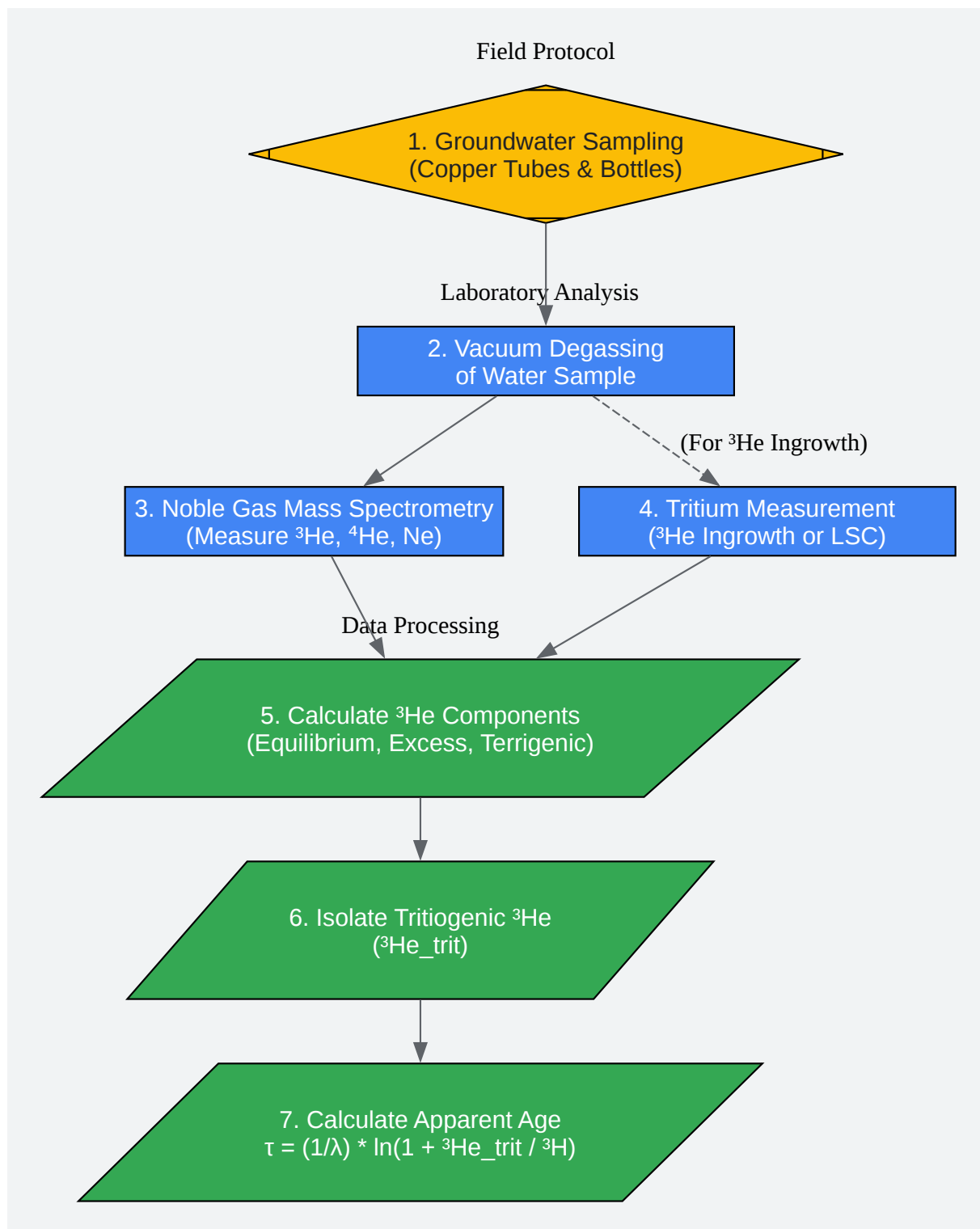
- $[{}^3\text{He}_{\text{eq}}]$ (Equilibrium Helium): The amount of helium dissolved from the atmosphere when the water was recharged. It is calculated based on the recharge temperature (often derived from dissolved Ne, Ar, Kr, Xe concentrations) and salinity using known solubility data.
- $[{}^3\text{He}_{\text{excess}}]$ (Excess Air): Helium from the dissolution of small air bubbles trapped in the soil during recharge. This component is quantified using the measured concentration of Neon (Ne), which is assumed to be of purely atmospheric origin.^[3]
- $[{}^3\text{He}_{\text{terr}}]$ (Terrigenic Helium): Helium released from the Earth's crust (radiogenic) or mantle. This is identified by an excess of ${}^4\text{He}$ relative to atmospheric solubility. The terrigenic ${}^3\text{He}$ is calculated by multiplying the excess ${}^4\text{He}$ by the terrigenic ${}^3\text{He}/{}^4\text{He}$ ratio (R_{terr}). R_{terr} is ideally measured directly from nearby ancient, tritium-free groundwater in the same aquifer.^{[3][4]}

Visualizations



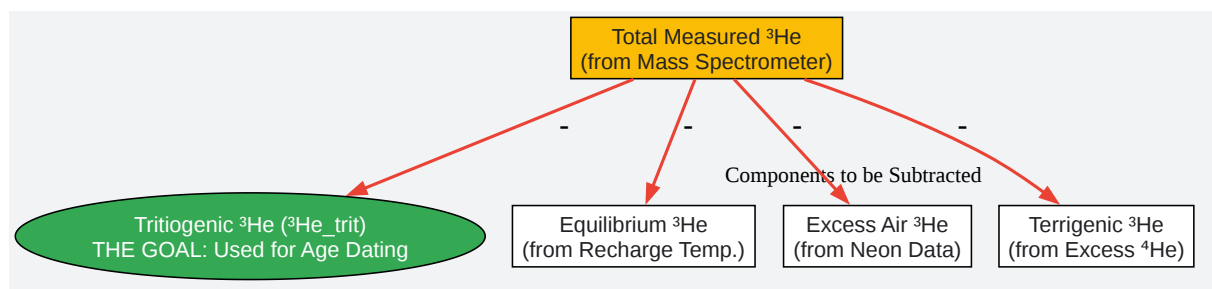
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Caption: Radioactive decay of Tritium (${}^3\text{H}$) to its stable daughter product Helium-3 (${}^3\text{He}$).



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Caption: Step-by-step workflow from sample collection to the final age calculation.



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Caption: Isolating tritiogenic ^3He by subtracting atmospheric and terrigenous components.

Applications and Limitations

Applications:

- Groundwater Recharge Rates: Estimating the rate at which aquifers are replenished.[1]
- Flow Paths and Travel Times: Characterizing patterns of groundwater movement and velocity.[1][10]
- Contaminant Transport: Assessing the timing and movement of pollutants in the subsurface. [1]
- Aquifer Vulnerability: Understanding how quickly surface activities can impact groundwater quality.[8]
- Model Calibration: Providing key data points for calibrating and validating numerical groundwater flow models.[7][10]

Limitations:

- Mixing: The calculated age can be biased if the water sample is a mixture of parcels with different ages and tritium concentrations. The age is typically biased toward the component

with the higher tritium concentration.[3][18]

- ^3He Loss: In shallow, unconfined aquifers, some tritiogenic ^3He may be lost to the unsaturated zone via diffusion, leading to an underestimation of the true age.[4]
- Terrigenous Helium: Aquifers in crystalline rock can have very high concentrations of terrigenous helium, which can overwhelm the small tritiogenic ^3He signal and introduce large uncertainties into the age calculation if not properly characterized.[4][19]
- Dispersion: Hydrodynamic dispersion can affect the tritium input signal, making the interpretation of ages for water recharged before the 1970s less certain.[4]

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